A Comparative Guide to the Structure-Activity Relationship (SAR) of Thiomorpholinomethyl Benzophenones

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Compound of Interest

Compound Name:	*4-Bromo-2-fluoro-4'-thiomorpholinomethyl benzophenone*
CAS No.:	*898783-02-3*
Cat. No.:	*B1325597*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure-activity relationships (SAR) of thiomorpholinomethyl benzophenones, a class of compounds demonstrating significant potential in medicinal chemistry. We will dissect the synthetic rationale, compare biological activities based on structural modifications, and provide detailed experimental protocols to support further research and development.

Introduction: The Benzophenone Scaffold in Drug Discovery

The benzophenone framework is a privileged structure in medicinal chemistry, forming the backbone of numerous synthetic and natural compounds with diverse biological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral effects[1][2]. Its chemical

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stability and structural versatility make it an ideal starting point for drug design[1]. The incorporation of heterocyclic moieties, such as morpholine and its sulfur analog thiomorpholine, has emerged as a key strategy to enhance potency and modulate pharmacokinetic properties[3][4].

Thiomorpholinomethyl benzophenones, in particular, have shown potent cytotoxic activity, marking them as promising candidates for novel therapeutic agents[5]. This guide synthesizes the current understanding of how specific structural alterations to this scaffold influence its biological efficacy, providing a comparative framework for rational drug design.

General Synthesis Strategy: From Precursors to Final Product

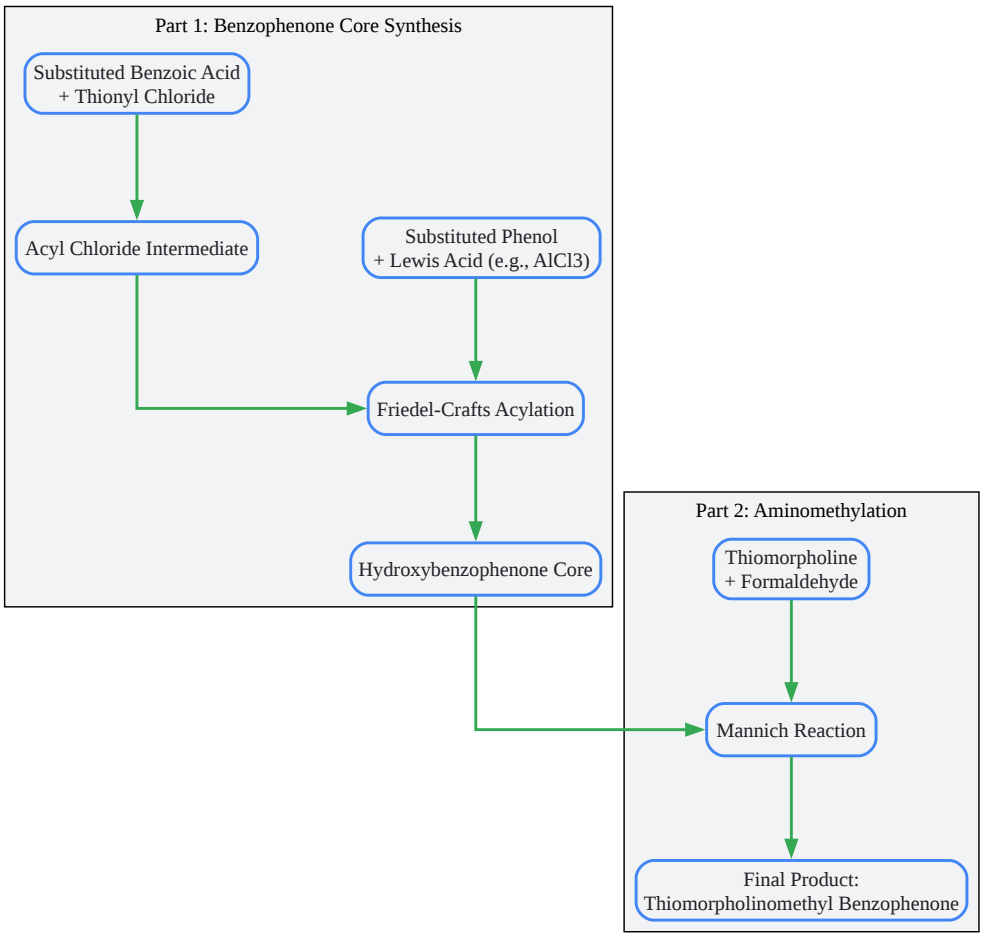
The synthesis of thiomorpholinomethyl benzophenones typically involves a multi-step process. The core benzophenone skeleton is often constructed via a Friedel-Crafts acylation reaction[5]. Subsequently, a hydroxylated benzophenone intermediate is subjected to a Mannich reaction with formaldehyde and thiomorpholine to introduce the key thiomorpholinomethyl side chain[6].

Causality in Synthesis:

- Friedel-Crafts Acylation: This classic carbon-carbon bond-forming reaction is the most direct method to create the diaryl ketone structure of benzophenone. The choice of Lewis acid (e.g., $AlCl_3$) is critical for activating the acylating agent.
- Mannich Reaction: This aminomethylation reaction is highly efficient for introducing the thiomorpholinomethyl group onto the phenolic ring. The reaction proceeds via the formation of an Eschenmoser's salt-like intermediate from formaldehyde and thiomorpholine, which then undergoes electrophilic aromatic substitution with the electron-rich phenol ring.

Below is a general workflow for the synthesis process.

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Caption: General Synthetic Workflow for Thiomorpholinomethyl Benzophenones.

Experimental Protocol: Synthesis of a Representative Compound

This protocol outlines the synthesis of a 4-hydroxybenzophenone derivative followed by its aminomethylation.

Part A: Synthesis of 4-Hydroxybenzophenone

- Setup: To a flame-dried, three-necked flask equipped with a reflux condenser and a dropping funnel, add anhydrous aluminum chloride (1.1 eq) in anhydrous dichloromethane under a nitrogen atmosphere.

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- Acylation: Dissolve 4-hydroxybenzoic acid (1.0 eq) and benzene (1.5 eq) in anhydrous dichloromethane and add the solution dropwise to the stirred suspension of aluminum chloride at 0°C.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then reflux for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Cool the reaction mixture to 0°C and slowly quench by adding crushed ice, followed by concentrated HCl.
- Extraction: Separate the organic layer. Extract the aqueous layer twice with dichloromethane. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography (silica gel, ethyl acetate/hexane gradient) to yield pure 4-hydroxybenzophenone.

Part B: Synthesis of 3-(Thiomorpholinomethyl)-4-hydroxybenzophenone

- Reagent Preparation: In a separate flask, add thiomorpholine (1.2 eq) to an aqueous solution of formaldehyde (37%, 1.2 eq) at 0°C and stir for 15 minutes.
- Mannich Reaction: Add the 4-hydroxybenzophenone (1.0 eq) dissolved in ethanol to the reaction mixture.
- Reflux: Heat the mixture to reflux and maintain for 8-12 hours. Monitor the reaction by TLC.
- Isolation: Upon completion, cool the reaction mixture and reduce the solvent volume in vacuo. The product often precipitates and can be collected by filtration.
- Purification: Wash the collected solid with cold ethanol and then water. If necessary, recrystallize from an appropriate solvent system (e.g., ethanol/water) to obtain the pure thiomorpholinomethyl benzophenone derivative.

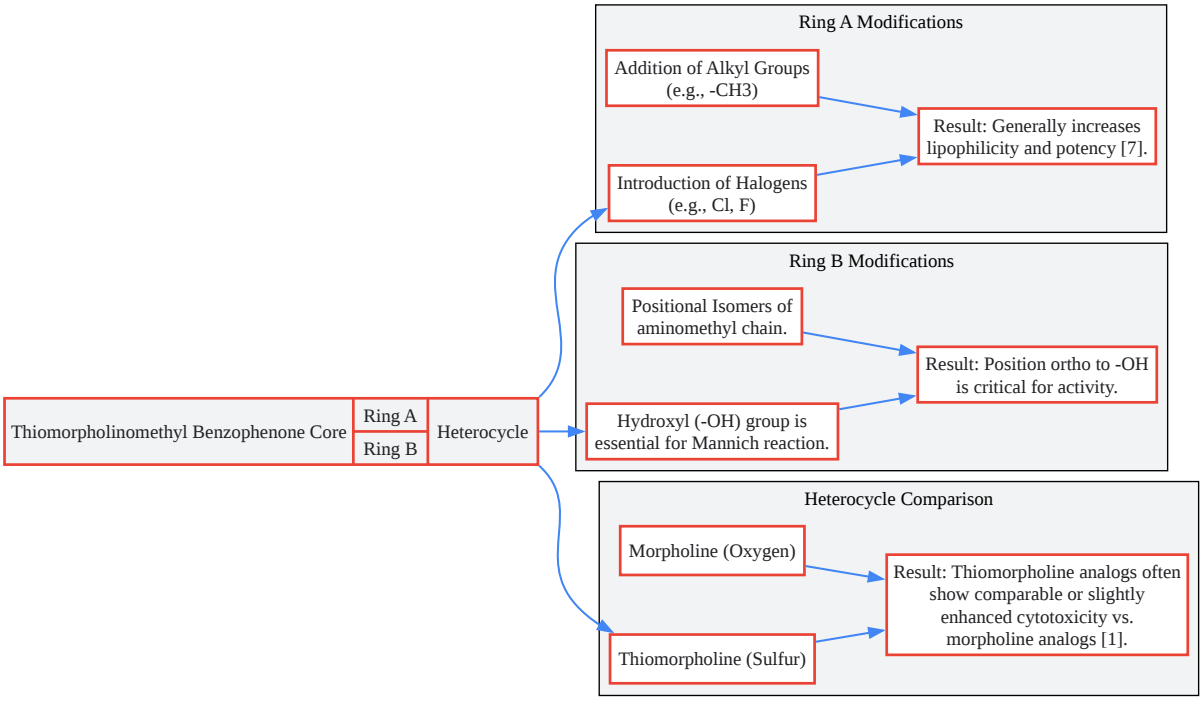
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Comparative Structure-Activity Relationship (SAR) Analysis

The biological activity of thiomorpholinomethyl benzophenones is highly dependent on the nature and position of substituents on the benzophenone rings. The primary activity reported for this class is anticancer or cytotoxic activity[5].

Anticancer Activity

Studies have shown that both morpholino and thiomorpholino benzophenones exhibit potent cytotoxic activity against murine leukemia (P388) and human lung carcinoma (PC-6) cells[5]. The SAR can be summarized by analyzing key structural modifications.



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Caption: Key SAR Insights for Thiomorpholinomethyl Benzophenones.

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Comparative Data on Cytotoxicity

The following table summarizes experimental data for representative morpholino and thiomorpholino benzophenones against the P388 murine leukemia cell line.

Compound ID	Heterocycle	Substituents	IC_{50} (μM) vs. P388 Cells[5]
3a	Morpholine	3,4,5-trimethoxy	0.89
3c	Thiomorpholine	3,4,5-trimethoxy	0.81
3j	Morpholine	4-methoxy	1.6
Cisplatin	-	-	1.5

Analysis of Findings:

- Impact of the Heterocycle: The replacement of the oxygen atom in the morpholine ring with a sulfur atom (Compound 3c vs. 3a) results in a slight increase in cytotoxic potency. This suggests that the larger, more lipophilic sulfur atom may contribute favorably to target binding or cellular uptake.
- Influence of Benzophenone Substituents: The presence of three methoxy groups on one of the phenyl rings (compounds 3a and 3c) confers significantly higher potency compared to a single methoxy group (3j). This highlights the critical role of the substitution pattern on the benzophenone core in modulating anticancer activity[7].
- Potency vs. Standard Drugs: Notably, the lead compounds 3a and 3c demonstrate superior in vitro potency compared to the established anticancer drug Cisplatin against the P388 cell line[5].

Antimicrobial Activity: A Comparative Outlook

While specific data on the antimicrobial properties of thiomorpholinomethyl benzophenones is limited, the broader class of benzophenone-morpholine derivatives has shown significant potential as antibacterial and antifungal agents[3][8].

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Key SAR Insights from Morpholino Analogs:

- Halogenation: The presence of a halogen, particularly a chloro group, on the phenyl rings tends to increase antimicrobial potency[8].
- Gram-Positive vs. Gram-Negative: Many benzophenone derivatives show broad-spectrum activity, though some exhibit greater potency against Gram-positive bacteria like S. aureus[3] [8].
- Mechanism of Action: The proposed mechanism for some benzophenone derivatives involves targeting the bacterial cell wall, leading to the leakage of intracellular components[9].

Data from Representative Benzophenone Analogs

Compound Class	Target Organism	Activity Metric (MIC)	Reference
Hydroxybenzophenones	S. aureus, E. aerogenes	Good activity	[3]
Benzophenone-N-ethyl Morpholine Ethers	S. aureus, C. albicans	Potent activity, some better than standard drugs	[8]
2,2′,4-Trihydroxybenzophenone	S. Typhimurium, S. aureus	MIC: 62.5-250 µg/mL	[9]

This data suggests that the thiomorpholinomethyl benzophenone scaffold is a promising template for developing novel antimicrobial agents, representing a valuable direction for future research.

Conclusion and Future Perspectives

The structure-activity relationship of thiomorpholinomethyl benzophenones is a compelling area of study, with current data strongly supporting their potential as anticancer agents[5]. The key takeaways from this comparative analysis are:

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- Thiomorpholine Moiety: The sulfur-containing heterocycle is a favorable modification, often leading to cytotoxic activity comparable to or greater than its morpholine counterpart.
- Benzophenone Substitution: The potency of these compounds is highly tunable via substitution on the phenyl rings. Methoxy and halogen groups are particularly effective at enhancing activity.
- Untapped Potential: The antimicrobial activity of this specific subclass remains largely unexplored but is highly promising based on data from closely related analogs.

Future research should focus on synthesizing a broader library of thiomorpholinomethyl benzophenones with diverse substitution patterns to further refine the SAR. Investigating their mechanism of action, exploring their potential as antimicrobial agents, and optimizing their pharmacokinetic profiles will be critical steps in translating these promising compounds into viable therapeutic candidates.

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